

Vanadyl Oxalate: A Technical Guide to Its Solubility Characteristics

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Compound of Interest

Compound Name: Vanadyl oxalate

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This in-depth technical guide provides a comprehensive overview of the solubility of **vanadyl oxalate** (VOC_2O_4), a coordination complex of significant interest in catalysis and biomedical research. Understanding the solubility of this compound is critical for its application in various fields, from the synthesis of advanced materials to its potential as a therapeutic agent. This document details its solubility in a range of solvents, provides a robust experimental protocol for solubility determination, and illustrates key concepts through logical diagrams.

Core Topic: Solubility of Vanadyl Oxalate

Vanadyl oxalate is a blue crystalline powder that typically exists in a hydrated form, most commonly as the pentahydrate ($\text{VOC}_2\text{O}_4 \cdot 5\text{H}_2\text{O}$).^[1] Its solubility is a crucial parameter for its use in solution-based applications, such as in the preparation of catalysts and in biological studies. The polarity of the solvent and the pH of the aqueous medium are primary factors governing its dissolution.

Data Presentation: Quantitative and Qualitative Solubility

While extensive quantitative data across a wide range of solvents is not readily available in published literature, this section compiles the most accurate data found, supplemented with qualitative descriptions to guide formulation and experimental design.

Table 1: Quantitative Solubility of **Vanadyl Oxalate**

Solvent	Temperature (°C)	Solubility	Method/Notes
Water	20	145.1 g/L	[2]
Water (pH 6)	Ambient	231 µg/L (as V)	OECD Transformation/Dissolution Test (24h)[3]
Water (pH 8)	Ambient	239 µg/L (as V)	OECD Transformation/Dissolution Test (24h)[3]
Aqueous Solution	Ambient	100-150 g/L (as V ₂ O ₅)	Typical concentration in commercial solutions[4]

Table 2: Qualitative Solubility of **Vanadyl Oxalate**

Solvent/Solvent Class	Solubility	Reference(s)	Notes
Water	Soluble / Slightly Soluble	[1][5][6][7]	The pentahydrate is generally considered soluble.
Polar Solvents	Soluble	[7]	
Alcohols (e.g., Methanol, Ethanol)	Soluble	[6][8]	
Dilute Acids	Soluble	[1]	Solubility is enhanced in acidic conditions which prevent hydrolysis.[9]
Glacial Acetic Acid	Almost Completely Insoluble	[6]	This property is utilized in its synthesis and purification.

Experimental Protocols: Determining Vanadyl Oxalate Solubility

A precise and reproducible experimental protocol is essential for determining the solubility of **vanadyl oxalate** in specific solvents of interest. The following methodology is adapted from the OECD 105 Test Guideline (Flask Method) and incorporates modern analytical techniques for accurate quantification.

Principle

A supersaturated solution of **vanadyl oxalate** in the chosen solvent is prepared and allowed to equilibrate at a constant temperature. After equilibration, the solid and liquid phases are separated, and the concentration of **vanadyl oxalate** in the clear supernatant is determined analytically.

Materials and Apparatus

- **Vanadyl Oxalate** (of known purity and hydration state)
- Solvent of interest (e.g., deionized water, ethanol, specific buffer)
- Thermostatic shaking incubator or water bath
- Analytical balance (± 0.1 mg)
- Glass flasks with stoppers
- Centrifuge and centrifuge tubes
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or equivalent)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., ICP-OES, UV-Vis Spectrophotometer, or titration equipment)

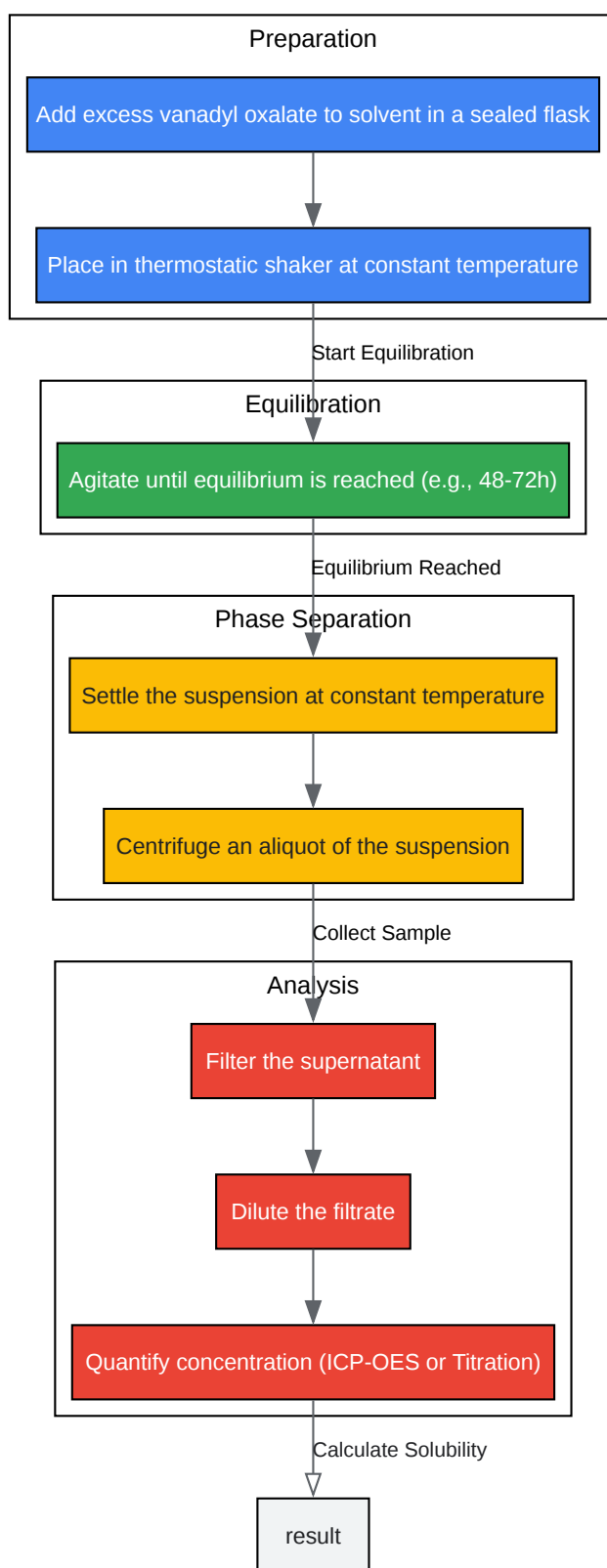
Step-by-Step Procedure

- Preparation of the Test System:
 - Add an excess amount of solid **vanadyl oxalate** to a glass flask containing a known volume of the solvent. The excess solid should be clearly visible.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
- Equilibration:
 - Agitate the mixture for a sufficient time to reach equilibrium. A preliminary test is recommended to determine the time to equilibrium (e.g., by taking samples at 24, 48, and 72 hours and analyzing the concentration until it becomes constant).
- Phase Separation:
 - Once equilibrium is reached, cease agitation and allow the mixture to stand at the constant temperature for at least 24 hours to allow the solid to settle.
 - To ensure complete separation of the solid phase, centrifuge an aliquot of the suspension.
- Sample Collection and Preparation:
 - Carefully draw a sample from the clear supernatant of the centrifuged tube.
 - Immediately filter the sample through a syringe filter to remove any remaining suspended particles.
 - Accurately dilute the filtrate with the appropriate solvent to a concentration suitable for the chosen analytical method.
- Quantification:
 - Analyze the concentration of vanadium or the oxalate ion in the diluted filtrate using a pre-calibrated analytical instrument.

- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): This is a highly sensitive method for determining the total vanadium concentration.[10]
 - Redox Titration: The oxalate concentration can be determined by titration with a standardized solution of potassium permanganate (KMnO_4) in an acidic medium.
 - Complexometric Titration: The oxalate can be precipitated as calcium oxalate, which is then dissolved, and the calcium is titrated with EDTA.[10]
- Calculation:
 - Calculate the solubility of **vanadyl oxalate** in the solvent at the test temperature, expressed in g/L or mol/L, taking into account the dilution factor.

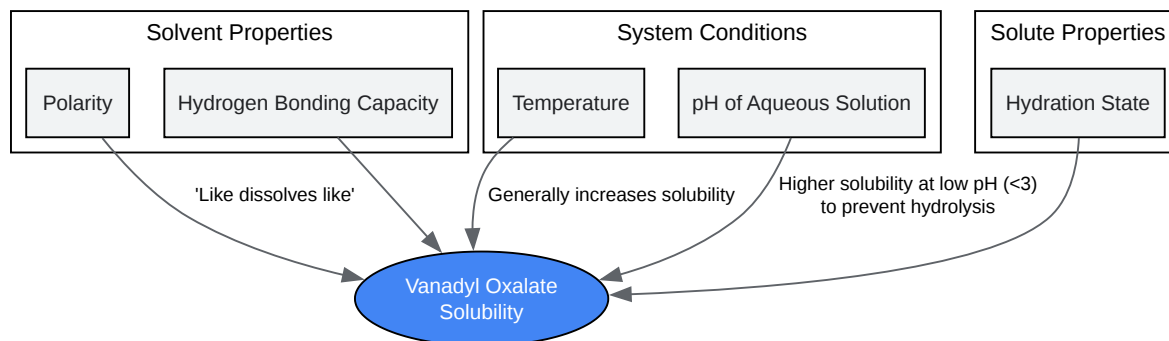
Mandatory Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of **vanadyl oxalate**.



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Caption: Experimental workflow for determining **vanadyl oxalate** solubility.



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Caption: Factors influencing the solubility of **vanadyl oxalate**.

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